

Custom Synthesis of 9-Keto Travoprost for Research: Application Notes and Protocols

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Compound of Interest

Compound Name: 9-Keto Travoprost

Cat. No.: B595657

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

9-Keto Travoprost is a synthetic prostaglandin analog and a derivative of Travoprost, a potent Prostaglandin F₂α (PGF₂α) analog widely used in the treatment of glaucoma and ocular hypertension.[1][2][3] The key structural modification in **9-Keto Travoprost** is the oxidation of the hydroxyl group at the C-9 position of the cyclopentane ring to a ketone. This seemingly minor change fundamentally alters its biological activity, shifting its receptor selectivity from the Prostaglandin F (FP) receptor to the Prostaglandin E (EP) receptor.[4] Consequently, **9-Keto Travoprost** functions as a Prostaglandin E (PGE) analog.

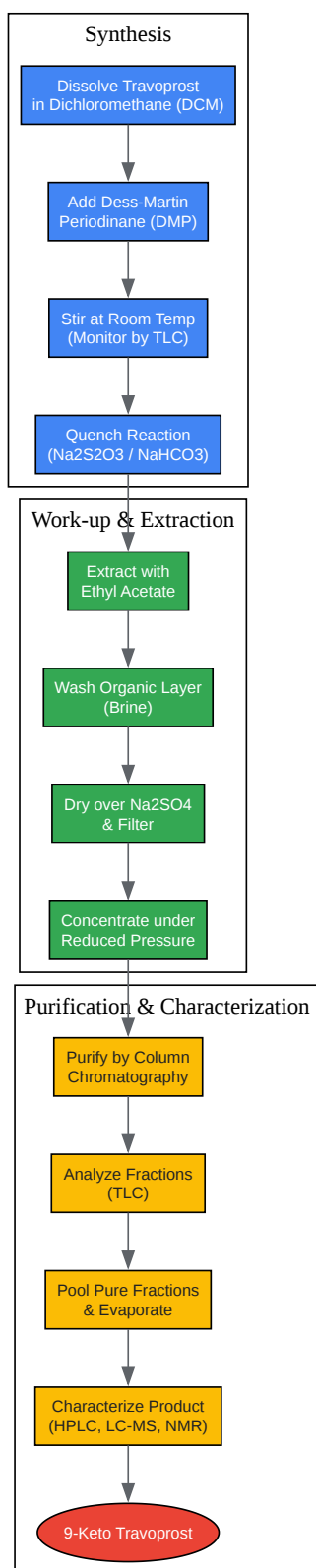
This transformation makes **9-Keto Travoprost** a valuable tool for researchers studying EP receptor-mediated signaling pathways, which are involved in a myriad of physiological processes, including inflammation, pain, and endocrine function.[4] Furthermore, as a known impurity and metabolite of Travoprost, it serves as an essential reference standard for analytical method development, validation, and quality control in the pharmaceutical industry.[5] This document provides detailed protocols for the custom synthesis, characterization, and application of **9-Keto Travoprost** in a research setting.

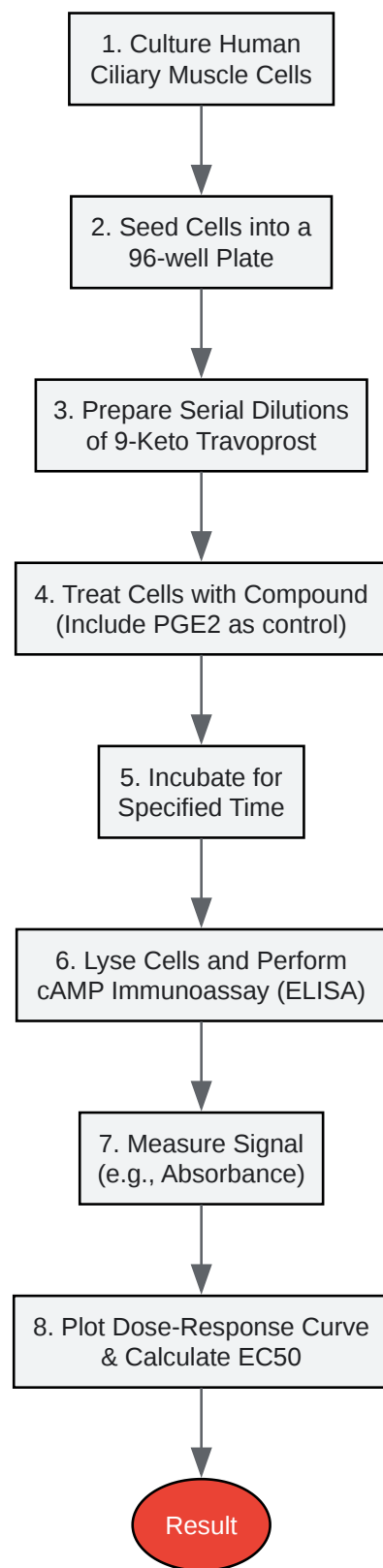
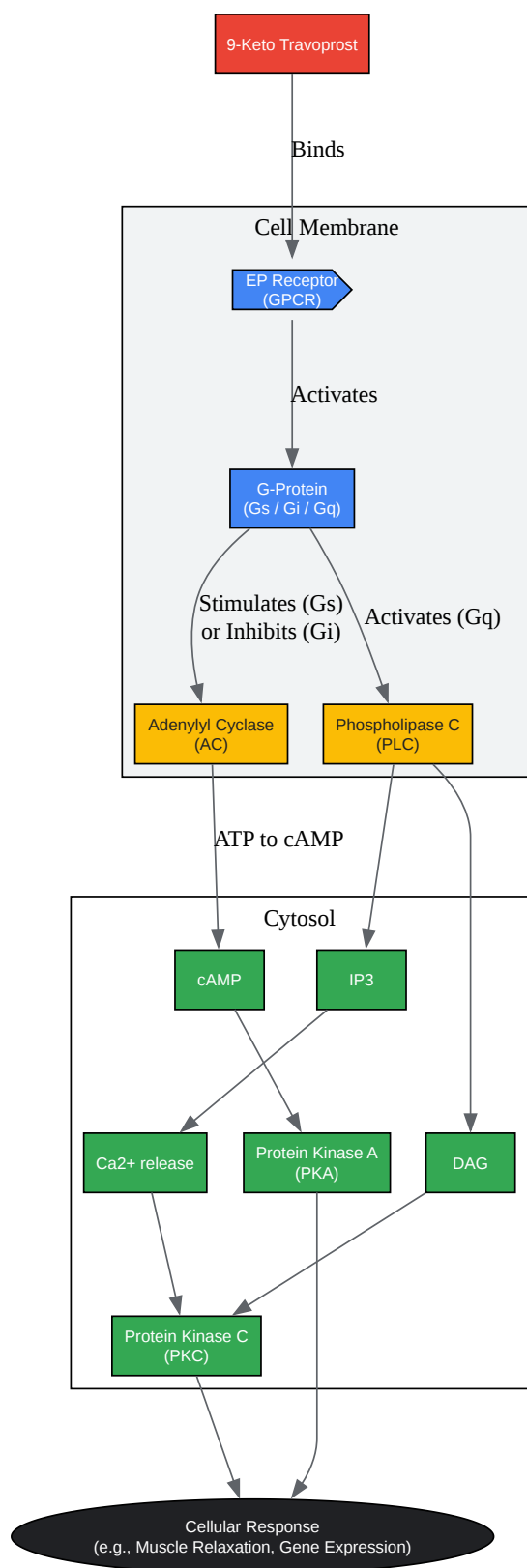
Section 1: Custom Synthesis and Purification

The most direct method for synthesizing **9-Keto Travoprost** is the selective oxidation of the C-9 hydroxyl group of Travoprost. This protocol outlines a common laboratory-scale procedure

using Dess-Martin periodinane (DMP), a mild oxidant suitable for this transformation.

Logical Workflow for Synthesis and Purification of 9-Keto Travoprost





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